In-Depth Technical Guide: Physicochemical Properties and Biological Activity of α-Casein (90-96)

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Compound of Interest

Compound Name:	*alpha-Casein (90-96)*
CAS No.:	*83471-49-2*
Cat. No.:	*B1343140*

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Executive Summary

α-Casein (90-96) is a bioactive heptapeptide derived from the enzymatic hydrolysis of bovine α-casein. Widely recognized in the field of nutritional pharmacology as an "exorphin" (exogenous opioid peptide), this fragment plays a dual role in biological systems: it acts as a potent ligand for membrane-bound opioid receptors and serves as a highly efficient chelator for transition metals such as Cu(II) and Zn(II)[1][2]. This whitepaper provides a comprehensive technical analysis of its physicochemical properties, receptor-mediated signaling pathways, and the self-validating experimental methodologies required to study its pharmacodynamics.

Structural and Physicochemical Profile

Unlike classical endogenous opioid peptides (e.g., enkephalins and endorphins) that strictly require an N-terminal Tyrosine residue to anchor into the orthosteric binding pocket of opioid receptors, α-Casein (90-96) possesses an N-terminal Arginine[3]. Despite this structural deviation, it exhibits potent opioid activity[1]. This suggests a unique binding modality where the

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subsequent Tyrosine (Tyr91) serves as the primary pharmacophore, facilitated by the conformational flexibility of the adjacent Glycine residue.

Table 1: Quantitative Physicochemical Properties

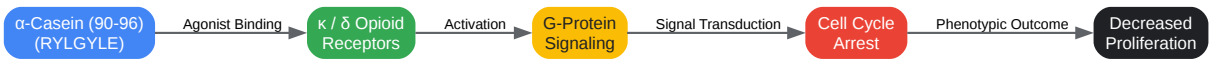
Property	Value / Description
Sequence	Arg-Tyr-Leu-Gly-Tyr-Leu-Glu (RYLGYLE)
Molecular Formula	$C_{43}H_{64}N_{10}O_{12}$
Molecular Weight	913.04 g/mol
CAS Registry Number	83471-49-2
Physical State	Solid (Lyophilized trifluoroacetate salt)
Storage Conditions	-20 ± 5 °C (Desiccated)
Solubility	Aqueous buffers (pH-dependent solubility governed by terminal Arg/Glu)

Data synthesized from standardized peptide registries and biochemical characterizations[4][5].

Biological Activity: The Exorphin Mechanism

α-Casein (90-96) demonstrates significant binding affinity for specific opioid receptor subtypes—predominantly the kappa (κ) and delta (δ) receptors—while showing negligible interaction with mu (μ) receptors in certain tissue models[6][7].

In oncology and cell biology, this peptide has been shown to exert strong antiproliferative effects. For instance, in human breast cancer (T47D) and prostate cancer cell lines (LNCaP, PC3, DU145), the introduction of α-Casein (90-96) triggers a G-protein coupled signaling cascade that ultimately results in cell cycle arrest and decreased tumor cell proliferation[6][7].



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Fig 1: Pathway of α-Casein (90-96) mediating antiproliferative effects via opioid receptors.

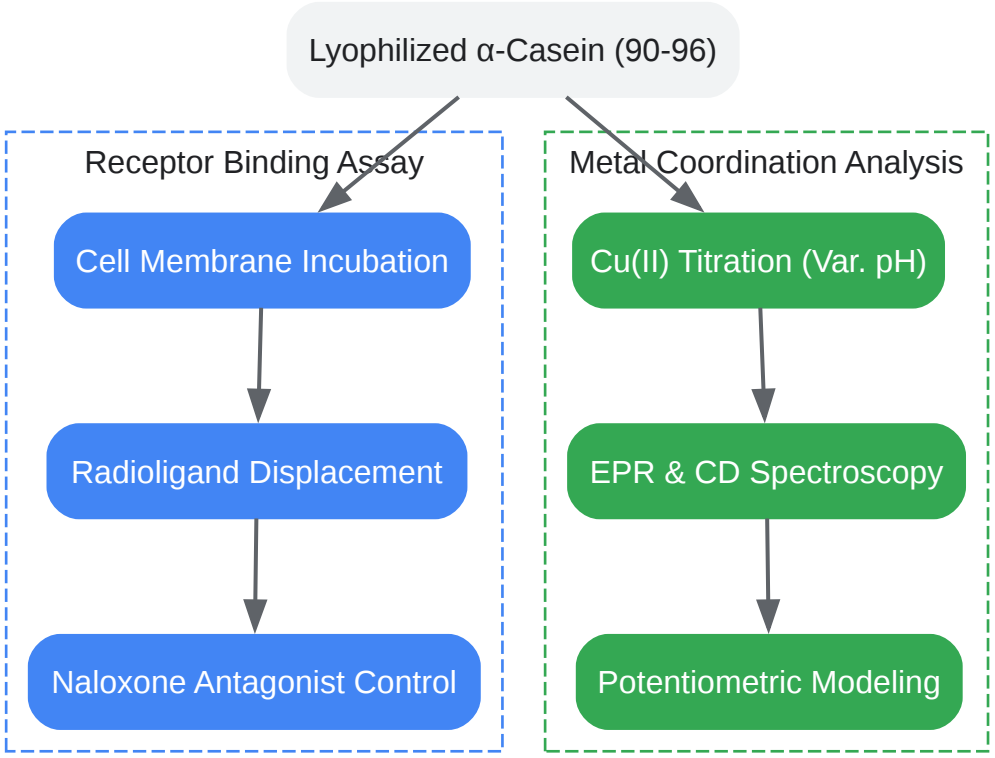
Metal Coordination Dynamics

Beyond receptor binding, α-Casein (90-96) is an efficient ligand for transition metal ions, which is critical for understanding its stability and bioavailability in the gastrointestinal tract and systemic circulation.

Potentiometric and spectroscopic studies indicate that Cu(II) coordination is highly pH-dependent. At physiological pH, the primary coordination sphere involves the N-terminal amino group and adjacent deprotonated amide nitrogens[8]. While the phenolate side-chain of the Tyrosine residue has the potential to participate in metal binding, it typically represents a minor structural species at a neutral pH range, only becoming a dominant coordination site under highly specific microenvironmental conditions[2][8].

Self-Validating Experimental Methodologies

To ensure scientific integrity and reproducibility, the study of α-Casein (90-96) requires rigorous, self-validating experimental designs. Below are the standard protocols for evaluating its two primary physicochemical behaviors.



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Fig 2: Workflows for validating receptor binding and metal coordination of α-Casein (90-96).

Protocol 1: Radioligand Displacement Assay for Opioid Receptor Binding

Causality & Self-Validation: The choice of a radioligand displacement assay allows for the precise quantification of binding affinity (IC_{50} and K_i) at specific receptor subtypes. To ensure the system is self-validating, Naloxone—a universal opioid antagonist—is introduced in a parallel control arm. If the radioligand displacement is genuinely mediated by orthosteric opioid receptor binding, Naloxone will competitively abolish the effect, thereby eliminating false positives caused by non-specific membrane interactions[1].

Step-by-Step Methodology:

- Membrane Preparation: Isolate cell membranes from target cell lines (e.g., T47D or PC3) using Dounce homogenization and differential centrifugation (100,000 × g) to enrich for membrane-bound receptors.
- Radioligand Incubation: Incubate the membrane fraction (approx. 50 µg protein) with a fixed concentration of a tritiated opioid agonist (e.g., [^{3}H]dihydromorphine) in 50 mM Tris-HCl buffer (pH 7.4) at 25°C for 60 minutes to reach equilibrium.
- Peptide Competition: Introduce α-Casein (90-96) at varying logarithmic concentrations (10^{-12} to 10^{-5} M) to the incubation mixture.
- Antagonist Control: In a parallel control group, add 10 µM Naloxone prior to peptide addition to validate specific opioid receptor binding.
- Separation: Terminate the reaction by rapid vacuum filtration through GF/B glass fiber filters. Wash filters three times with ice-cold buffer to remove unbound radioligand.
- Quantification: Measure the filter-bound radioactivity using a liquid scintillation counter. Calculate binding parameters using non-linear regression analysis.

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Protocol 2: Spectroscopic Analysis of Cu(II) Complexation

Causality & Self-Validation: Relying on a single spectroscopic method can lead to the misinterpretation of metal-ligand geometries. Therefore, this protocol couples Electron Paramagnetic Resonance (EPR) with Circular Dichroism (CD). EPR provides the oxidation state and primary coordination sphere of the Cu(II) center, while CD tracks the chiral perturbation of the peptide backbone. This orthogonal approach is self-validating: the d-d transition bands observed in CD must perfectly correlate with the g-tensors extracted from EPR at any given pH[2].

Step-by-Step Methodology:

- Solution Preparation: Dissolve lyophilized α-Casein (90-96) in ultra-pure, metal-free water to a final concentration of 1 mM.
- Metal Titration: Gradually add $CuCl_2$ solution to achieve peptide-to-metal molar ratios ranging from 1:0.2 to 1:1.2.
- pH Adjustment: Adjust the pH of the solutions from 3.0 to 11.0 using dilute NaOH or HCl. Monitor continuously with a micro-pH electrode to capture pH-dependent coordination species.
- CD Spectroscopy: Record CD spectra from 200 to 700 nm at 25°C. Monitor the d-d transition bands (around 500–600 nm) which indicate nitrogen coordination to the Cu(II) core.
- EPR Spectroscopy: Freeze the samples in liquid nitrogen (77 K) and record X-band EPR spectra. Extract the g-tensors ($g_{||}$ and $g_{\perp}$) and hyperfine coupling constants ($A_{||}$) to determine the number of coordinated nitrogen/oxygen donor atoms.
- Data Integration: Correlate the CD Cotton effects with the EPR parameters to map the exact coordination sites (e.g., N-terminal amine and adjacent amide nitrogens) across the pH gradient.

References

- CPC Scientific.**alpha-Casein (90-96)** Product Information.4

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- Zioudrou, C., Streaty, R. A., & Klee, W. A. (1979).Opioid peptides derived from food proteins. The exorphins. Journal of Biological Chemistry. 9
- Loukas, S., et al. (1983).Opioid activities and structures of alpha-casein-derived exorphins. Biochemistry. 1
- Kampa, M., et al. (1996).Antiproliferative and receptor binding properties of alpha- and beta-casomorphins in the T47D human breast cancer cell line. European Journal of Pharmacology. 6
- Kampa, M., et al. (1997).Opioid alkaloids and casomorphin peptides decrease the proliferation of prostatic cancer cell lines (LNCaP, PC3 and DU145) through a partial interaction with opioid receptors. European Journal of Pharmacology. 7
- Chruścińska, E., et al. (1997).Binding ability of Cu2+ ions by opiate-like fragments of bovine casein. Journal of Inorganic Biochemistry. 2
- Teschemacher, H., et al. (2020).Food-Derived Opioid Peptides in Human Health: A Review. MDPI. 3

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Sources

- 1. Opioid activities and structures of alpha-casein-derived exorphins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Binding ability of Cu2+ ions by opiate-like fragments of bovine casein - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. cpcscientific.com [cpcscientific.com]
- 5. Arg-Tyr-Leu-Gly-Tyr-Leu-Glu | C43H64N10O12 | CID 9897674 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 6. Antiproliferative and receptor binding properties of alpha- and beta-casomorphins in the T47D human breast cancer cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Opioid alkaloids and casomorphin peptides decrease the proliferation of prostatic cancer cell lines (LNCaP, PC3 and DU145) through a partial interaction with opioid receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Copper(II) Complexes of Opiate-like Food Peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. semanticscholar.org [semanticscholar.org]
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